

Technical Monograph: Ac-Ala-Ala-Ala-Ala-OH

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Compound of Interest

Compound Name: AC-ALA-ALA-ALA-ALA-OH

CAS No.: 15483-58-6

Cat. No.: B100728

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Role in Elastase Kinetics & Structural Biology[1]

Executive Summary

Ac-Ala-Ala-Ala-Ala-OH (N-Acetyl-L-alanyl-L-alanyl-L-alanyl-L-alanine) is a synthetic tetrapeptide used primarily as a mechanistic probe for Human Neutrophil Elastase (HNE) and as a model system for studying

-sheet aggregation in amyloidogenic sequences.[1] Unlike its chromogenic cousins (e.g., Ac-Ala-Ala-Ala-Ala-pNA), this free acid form requires advanced detection methods (LC-MS or HPLC-UV) but offers a native-like substrate profile free from steric interference caused by bulky reporter groups.[1]

This guide provides a rigorous technical breakdown of its physicochemical properties, synthesis via SPPS, and validated protocols for its use in enzymatic assays.[1]

Part 1: Physicochemical Profile

Structural Identity

The molecule consists of four L-alanine residues capped at the N-terminus with an acetyl group and terminating in a free carboxylic acid.[1] This "capping" mimics the internal polypeptide

chain environment, removing the charge from the N-terminus and stabilizing the secondary structure.[1]

Property	Specification
Sequence	Ac-Ala-Ala-Ala-Ala-OH
Formula	
Molecular Weight	344.36 g/mol
Isoelectric Point (pI)	~3.1 (Dominated by C-terminal carboxyl)
Solubility	Water-soluble (>1 mg/mL); prone to aggregation at >10 mM.[1]
Appearance	White lyophilized powder.[1]

Solubility & Aggregation Warning

Senior Scientist Note: While tetra-alanine is generally soluble in aqueous buffers, it sits on the "amyloid precipice."[1] Poly-alanine stretches (

) form insoluble

-sheets.[1] **Ac-Ala-Ala-Ala-Ala-OH** can form soluble oligomers that affect kinetic data.[1]

- Recommendation: Prepare stock solutions (10-20 mM) in HFP (1,1,1,3,3,3-Hexafluoro-2-propanol) or TFE (Trifluoroethanol) to disrupt secondary structure, then dilute >100-fold into the assay buffer.[1]

Part 2: Enzymatic Interaction (Human Neutrophil Elastase)[1]

Mechanism of Action

Human Neutrophil Elastase (HNE) is a serine protease with a specificity pocket (

) that prefers small, hydrophobic side chains like Valine or Alanine.[1][2] **Ac-Ala-Ala-Ala-Ala-OH** binds to the active site, where the catalytic triad (His-57, Asp-102, Ser-195) executes a

nucleophilic attack.[1]

- Binding Mode: The peptide likely spans the

to

subsites.

- Cleavage Site: Primary cleavage occurs between

(

) and

(

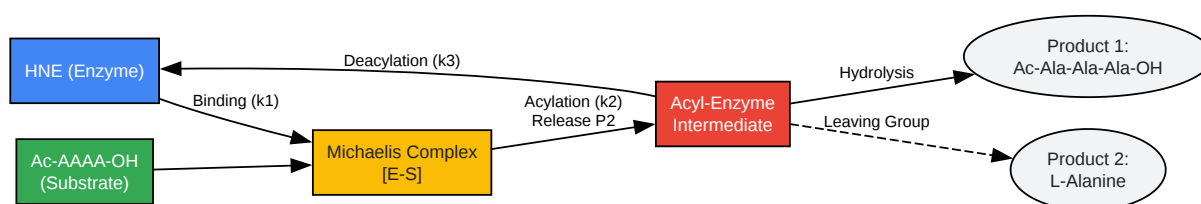
), releasing Acetyl-Tri-Alanine and free Alanine.[1] Secondary cleavage can occur between

and

.

Visualization: Catalytic Pathway

The following diagram illustrates the HNE-mediated hydrolysis workflow.



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Caption: Kinetic pathway of HNE cleavage. Note the release of the C-terminal Alanine as the first leaving group during acylation.[1]

Part 3: Synthesis Protocol (SPPS)

Methodology: Fmoc Solid Phase Peptide Synthesis (SPPS).[1][3] Rationale: The C-terminal acid requires a Wang Resin.[1][4] The N-terminal acetylation is a distinct "capping" step post-coupling.[1][5]

Materials

- Resin: Fmoc-Ala-Wang Resin (Loading: 0.5–0.7 mmol/g).[1]
- Amino Acid: Fmoc-Ala-OH.[1]
- Coupling Reagents: HBTU/DIEA or DIC/Oxyma.[1]
- N-Cap Reagent: Acetic Anhydride () / Pyridine.[1]

Step-by-Step Workflow

- Swelling: Swell resin in DMF for 30 mins.
- Deprotection (Iterative): Treat with 20% Piperidine in DMF (min). Wash with DMF ().[1]
- Coupling (Iterative):
 - Dissolve Fmoc-Ala-OH (4 eq), HBTU (3.9 eq) in DMF.
 - Add DIEA (8 eq).[1] Activate for 2 min.
 - Add to resin.[3][4][5] Shake for 45 min.
 - QC Check: Kaiser Test (Blue = Incomplete, Colorless = Complete).[1]
- Repeat: Cycle steps 2-3 until sequence is

- N-Terminal Acetylation (Critical):
 - Do not perform final Fmoc deprotection if the last residue was Fmoc-Ala.[1] (Wait, structure is Ac-Ala... so we must deprotect the final Fmoc first).
 - Corrected Step: Deprotect the final N-terminal Fmoc.
 - Add solution of Acetic Anhydride (10 eq) and Pyridine (10 eq) in DMF. Shake for 30 min.
 - Result:

.[1]
- Cleavage:
 - Reagent: 95% TFA / 2.5% TIS / 2.5%

.[1]
 - Time: 2 hours.
 - Precipitate in cold diethyl ether.

Part 4: Analytical Protocol (LC-MS Assay)

Since **Ac-Ala-Ala-Ala-Ala-OH** is non-chromogenic, standard plate-reader assays (405 nm) will fail.[1] You must use Liquid Chromatography-Mass Spectrometry (LC-MS) to monitor the appearance of the cleavage product (

, MW ~273.3).

Chromatographic Conditions

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 1.8 μ m).[1]
- Mobile Phase A:

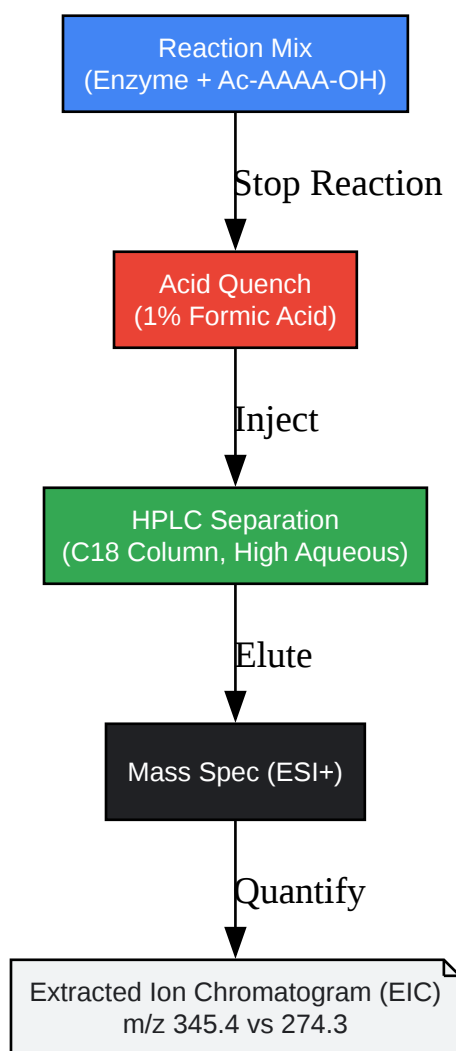
+ 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[1]

- Gradient: 0% B to 30% B over 10 minutes. (Note: These are very polar peptides; keep organic low to retain them).[\[1\]](#)

Assay Procedure

- Incubation: Mix 100 μ M Ac-AAAA-OH with 10 nM HNE in HEPES buffer (pH 7.5).
- Quenching: At time points (min), remove 50 μ L aliquot and add 50 μ L 1% Formic Acid (stops enzyme).
- Injection: Inject 10 μ L onto LC-MS.
- Detection: Monitor SIM (Selected Ion Monitoring) channels:
 - Substrate (M+H): m/z 345.4
 - Product (Ac-AAA-OH, M+H): m/z 274.3[\[1\]](#)

Analytical Workflow Diagram



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Caption: LC-MS workflow for non-chromogenic elastase kinetics. Separation of the tetrapeptide from the tri-peptide product is critical.

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